

# enzymatic formation of lanthionine bridges in peptides

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Lanthionine*

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An In-Depth Technical Guide to the Enzymatic Formation of **Lanthionine** Bridges in Peptides

For: Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive technical overview of the enzymatic biosynthesis of lanthipeptides, a class of ribosomally synthesized and post-translationally modified peptides (RiPPs). A defining characteristic of these molecules is the presence of **Lanthionine** (Lan) and **methylLanthionine** (MeLan) thioether bridges, which are crucial for their structure and often for their biological activity. These bridges are installed through a series of enzyme-catalyzed reactions, creating polycyclic structures with enhanced stability and specific functionalities. Understanding these enzymatic processes is vital for the discovery of novel bioactive peptides and for the bioengineering of peptide-based therapeutics.

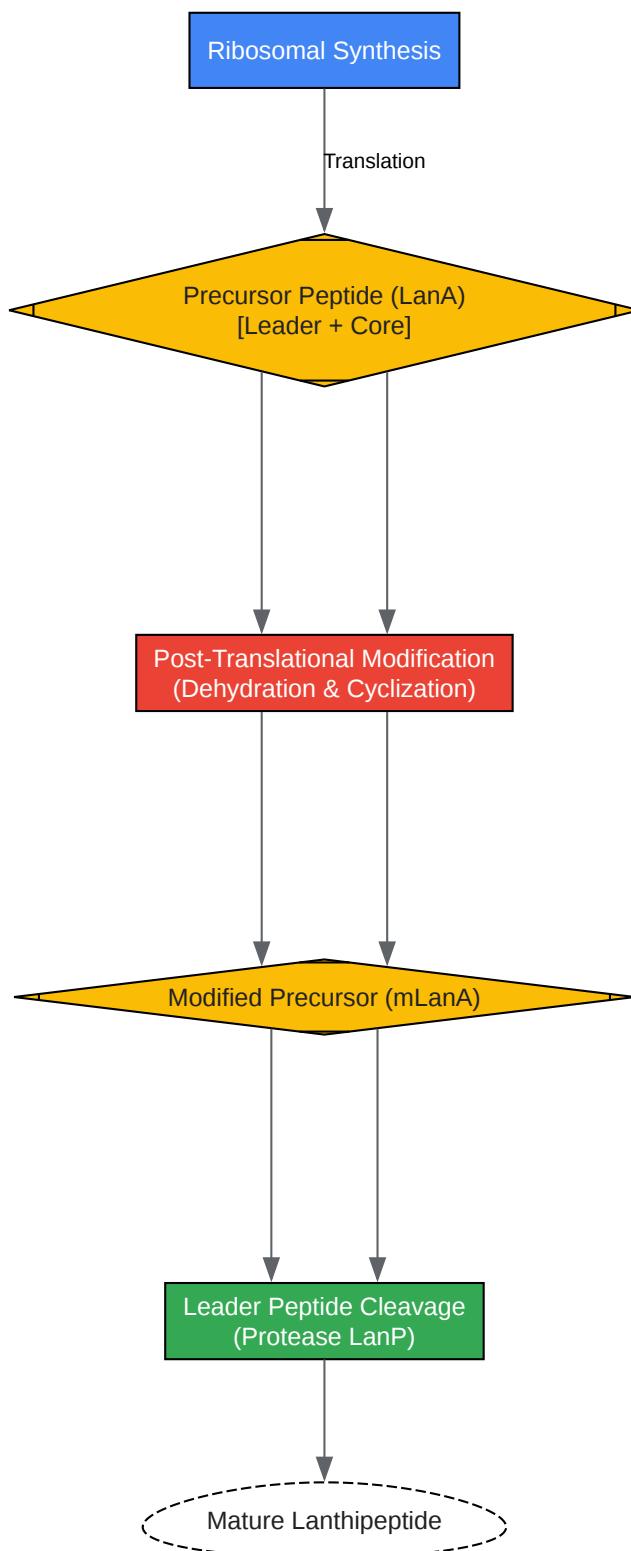
## Introduction to Lanthipeptides

Lanthipeptides are named for the **Lanthionine** amino acid, a thioether-linked dimer of two alanine residues.<sup>[1]</sup> These cross-links are formed post-translationally within a precursor peptide, which consists of an N-terminal "leader peptide" and a C-terminal "core peptide".<sup>[2][3]</sup> The leader peptide acts as a recognition motif for the modifying enzymes, guiding them to the core peptide where the modifications occur.<sup>[2]</sup> After modification, the leader peptide is typically cleaved to release the mature, active lanthipeptide.<sup>[4]</sup> The core modifications involve two key steps: the dehydration of serine (Ser) and threonine (Thr) residues, followed by the intramolecular Michael-type addition of cysteine (Cys) thiols to the resulting dehydroamino

acids.[4] This process creates the characteristic **lanthionine** (from Ser and Cys) and **methyllanthionine** (from Thr and Cys) bridges.[5]

## General Biosynthetic Pathway

The biosynthesis of all lanthipeptides follows a conserved, multi-step pathway, although the specific enzymes involved differ between classes. The general workflow is initiated by the ribosomal synthesis of a precursor peptide (LanA). This precursor is then recognized by a suite of dedicated modifying enzymes that install the thioether bridges. Following modification, a transporter (LanT) exports the peptide, and a protease (LanP) cleaves the leader peptide, yielding the mature lanthipeptide.[4]

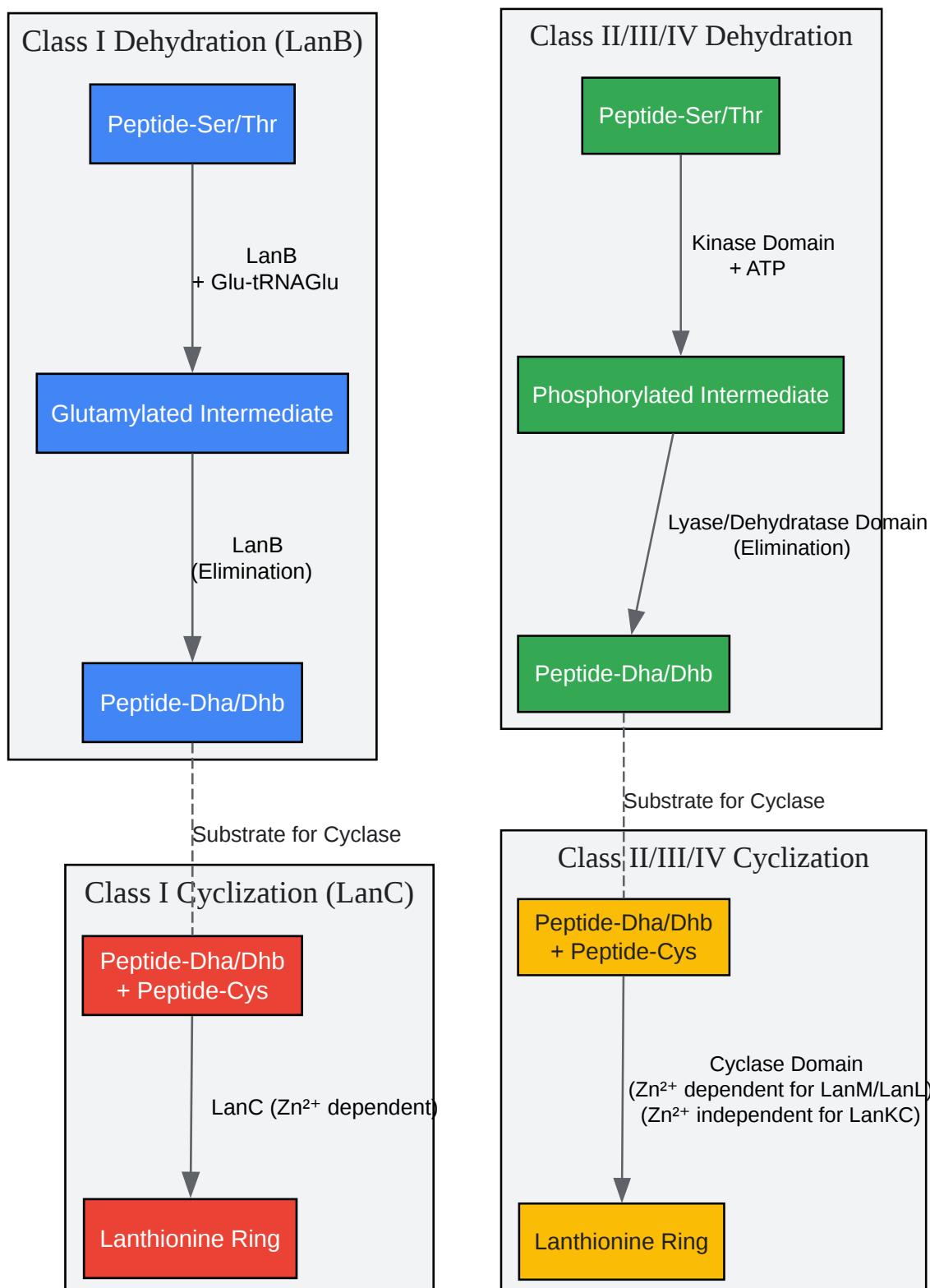


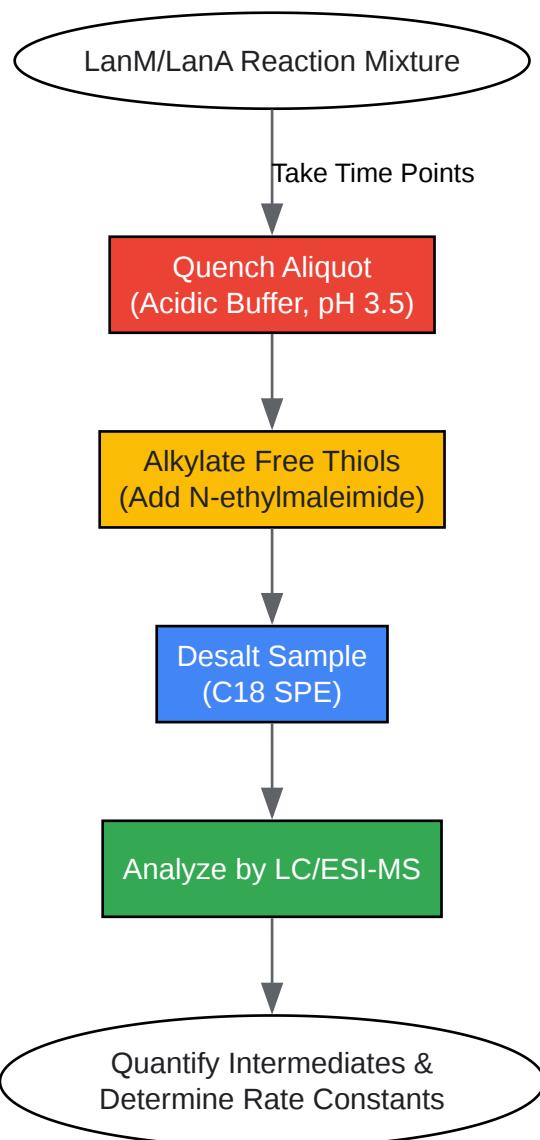
Class IV	Trifunctional Enzyme (LanL) Kinase + Lyase + Cyclase (Zn-dependent)
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Class III	Trifunctional Enzyme (LanKC) Kinase + Lyase + Cyclase (Zn-independent)
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Class II	Bifunctional Enzyme (LanM) Dehydratase + Cyclase
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Class I	Dehydratase (LanB) Cyclase (LanC)
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- To cite this document: BenchChem. [enzymatic formation of lanthionine bridges in peptides]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7814823#enzymatic-formation-of-lanthionine-bridges-in-peptides]

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